

A Technical Guide to 4-(1-Adamantyl)aniline: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: 4-(1-Adamantyl)aniline

Cat. No.: B176474

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Disclaimer: An exhaustive search of public scientific databases and literature did not yield specific single-crystal X-ray diffraction data for **4-(1-Adamantyl)aniline**. Therefore, a detailed analysis of its crystal structure, including crystallographic parameters, is not possible at this time. This guide provides a comprehensive overview of its synthesis, chemical properties, and potential applications based on available information.

Introduction

4-(1-Adamantyl)aniline is an organic compound featuring a bulky, rigid adamantane cage attached to an aniline moiety at the para position. The unique properties of the adamantyl group, such as its high lipophilicity and three-dimensional structure, make it a valuable scaffold in medicinal chemistry and materials science.[1][2] Adamantane-containing compounds have shown promise in various therapeutic areas, and **4-(1-Adamantyl)aniline** serves as a key building block for the synthesis of more complex molecules with potential biological activity.[3] This technical guide summarizes the current knowledge on **4-(1-Adamantyl)aniline**, focusing on its synthesis, physicochemical properties, and applications.

Molecular Structure and Properties

The molecular structure of **4-(1-Adamantyl)aniline** consists of a tricyclo[3.3.1.1^{^3},7]decane (adamantane) group linked to the fourth carbon of an aniline ring.

Molecular Formula: $C_{16}H_{21}N$ ^{[4][5]} Molecular Weight: 227.34 g/mol ^{[4][5]}

A three-dimensional representation of the molecule is shown below:

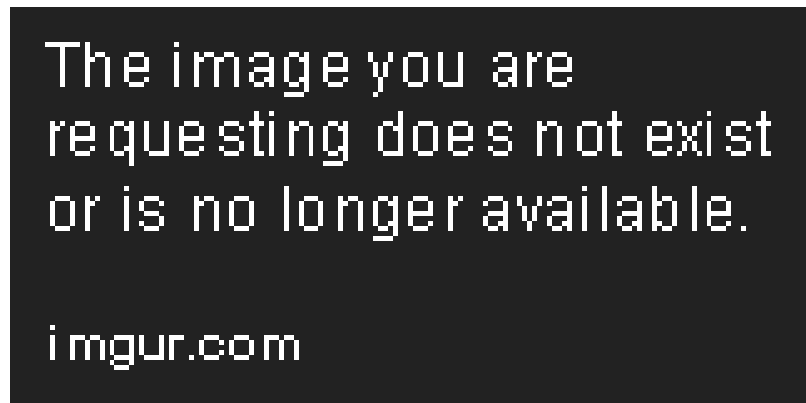


Figure 1. Predicted 3D structure of **4-(1-Adamantyl)aniline**.

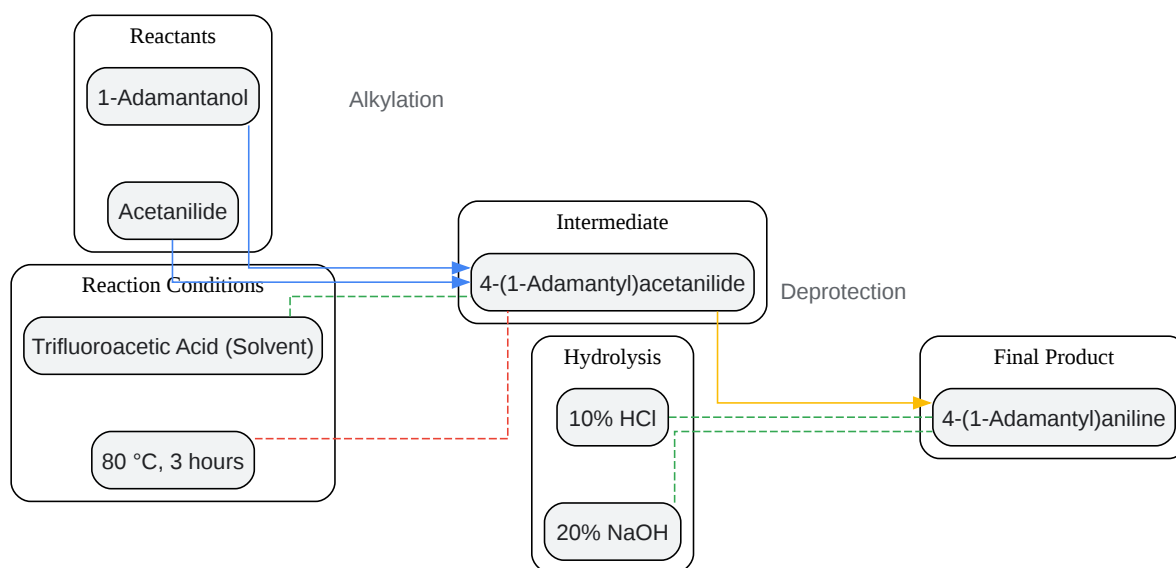
The key physicochemical properties of **4-(1-Adamantyl)aniline** are summarized in the table below.

Property	Value	Reference
CAS Number	1459-48-9	^{[4][5]}
Melting Point	107.0 °C	^[4]
Boiling Point	367.4 °C	^[4]
Appearance	Off-white to light brown solid	^[6]
Solubility	Soluble in many organic solvents (e.g., alcohols, ethers), insoluble in water	^[7]

Synthesis of 4-(1-Adamantyl)aniline

A common and efficient method for the synthesis of **4-(1-Adamantyl)aniline** involves the reaction of 1-adamantanol with acetanilide in the presence of trifluoroacetic acid, followed by hydrolysis of the intermediate.^{[4][8]}

The overall reaction scheme is as follows:



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Caption: Synthesis workflow for **4-(1-Adamantyl)aniline**.

Experimental Protocols

Synthesis of 4-(1-Adamantyl)aniline via Adamantylation of Acetanilide[9]

This protocol is based on a patented method for the production of **4-(1-Adamantyl)aniline**.

Materials:

- 1-Adamantanol
- Acetanilide

- Trifluoroacetic acid (TFA)
- 10% Hydrochloric acid (HCl) solution
- 20% Sodium hydroxide (NaOH) solution
- Water

Procedure:

- In a reaction vessel, combine 1-adamantanol, acetanilide, and trifluoroacetic acid. A suitable molar ratio is 1:1.4:6 (1-adamantanol:acetanilide:TFA).
- Stir the reaction mixture at a temperature of 80 °C for 3 hours.
- After the reaction is complete, distill off the trifluoroacetic acid.
- Hydrolyze the residue with a 10% hydrochloric acid solution.
- Filter the resulting mixture.
- Upon cooling, add a 20% sodium hydroxide solution to the filtrate until the solution is strongly alkaline. This will cause the product to precipitate.
- Filter the solid product and wash it with water.
- Dry the solid phase under a vacuum to obtain **4-(1-Adamantyl)aniline**.

This method has been reported to produce a high yield (around 96%) of **4-(1-Adamantyl)aniline** with high purity.[8]

Applications in Drug Development and Research

The incorporation of the adamantane moiety can enhance the lipophilicity and metabolic stability of drug candidates, potentially improving their pharmacokinetic profiles.[2] **4-(1-Adamantyl)aniline** serves as a versatile starting material for the synthesis of various biologically active compounds.

- Inhibitors of Glycogen Synthase Kinase-3 (GSK-3): **4-(1-Adamantyl)aniline** is used as a reactant in the preparation of pyrroledione derivatives that act as inhibitors of GSK-3.[9] GSK-3 is a therapeutic target for a range of diseases, including neurodegenerative disorders and diabetes.
- Anticancer and Anti-inflammatory Activity: **4-(1-Adamantyl)aniline** has demonstrated high cytotoxicity against tumor cells in vitro.[4] It has also been shown to inhibit the production of tumor necrosis factor (TNF), an inflammatory cytokine involved in various pathological processes.[4]

Conclusion

While the specific crystal structure of **4-(1-Adamantyl)aniline** remains to be determined and publicly reported, its synthesis and chemical properties are well-documented. Its utility as a precursor for compounds with significant biological activities, particularly in the areas of cancer and inflammation research, underscores its importance in medicinal chemistry. Further investigation into the solid-state structure of this compound could provide valuable insights for the rational design of new therapeutic agents.

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- To cite this document: BenchChem. [A Technical Guide to 4-(1-Adamantyl)aniline: Synthesis, Properties, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b176474#crystal-structure-analysis-of-4-1-adamantyl-aniline]

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